

Decatromicin B chemical structure and properties

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Compound of Interest

Compound Name: *Decatromicin B*

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Decatromicin B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Decatromicin B is a potent, naturally occurring antibiotic belonging to the tetrone acid class of compounds. Isolated from *Actinomyces* sp. MK73-NF4, it exhibits significant activity against a range of Gram-positive bacteria, including clinically important methicillin-resistant *Staphylococcus aureus* (MRSA) strains. This document provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **Decatromicin B**. It also outlines the experimental protocols for its isolation and structure elucidation. Due to its limited availability, further investigation into its precise mechanism of action and potential therapeutic applications is warranted.[1][2]

Chemical Structure and Properties

Decatromicin B is a complex macrolide characterized by a spirotetronate core structure.[3] Its chemical identity has been established through extensive spectroscopic analysis.

Chemical Structure

The definitive chemical structure of **Decatromicin B** was determined using a combination of 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and X-ray crystallography of a derivative.^[4]

Figure 1: Chemical Structure of **Decatromicin B** (A 2D representation of the chemical structure of **Decatromicin B** would be presented here in a full whitepaper.)

Physicochemical Properties

A summary of the key physicochemical properties of **Decatromicin B** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C45H56Cl2N2O10	
Molecular Weight	855.8 g/mol	
CAS Number	235097-64-0	
Appearance	Off-white to light tan solid	[3]
Purity	>95% by HPLC	[2]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO; poor water solubility.	[1][2]
Storage	-20°C	[2]

Biological Activity

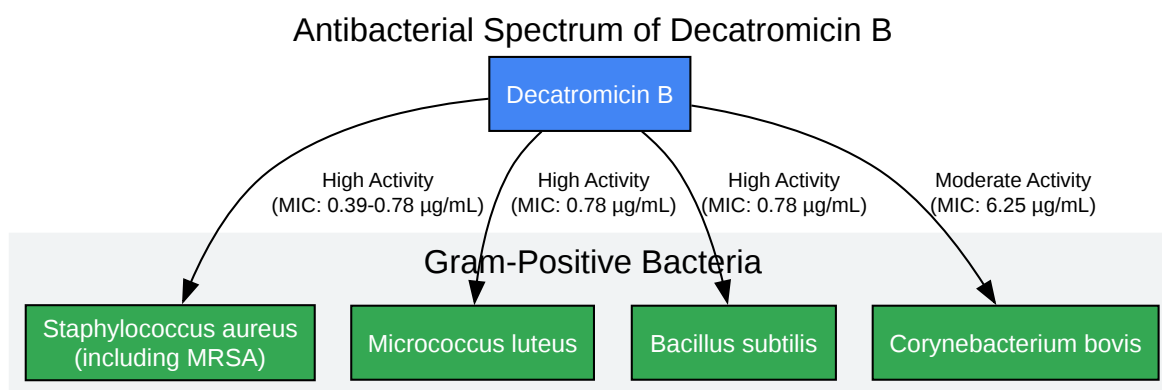
Decatromicin B has demonstrated potent antibacterial activity, primarily against Gram-positive bacteria. Its efficacy against drug-resistant strains like MRSA makes it a compound of significant interest for further research and development.^[2]

Antibacterial Spectrum

The minimum inhibitory concentrations (MICs) of **Decatromicin B** against various bacterial strains are summarized in the table below.

Bacterial Strain	MIC (µg/mL)	Reference(s)
Staphylococcus aureus FDA 209P	0.39	
Staphylococcus aureus Smith	0.78	
Staphylococcus aureus (MRSA) No. 116	0.39	
Staphylococcus aureus (MRSA) No. 123	0.78	
Micrococcus luteus PCI 1001	0.78	
Bacillus subtilis PCI 219	0.78	
Corynebacterium bovis 1810	6.25	

The following diagram illustrates the antibacterial spectrum of **Decatromicin B**.



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Caption: Antibacterial activity of **Decatromicin B** against Gram-positive bacteria.

Mechanism of Action

The precise molecular mechanism of action of **Decatromicin B** has not yet been fully elucidated.[2] This is largely attributed to the compound's limited availability for in-depth studies.[2] However, as a member of the spirotetronate class of polyketides, it is hypothesized to interfere with essential bacterial processes.[3] Further research is required to identify its specific cellular target.

Experimental Protocols

The following sections detail the methodologies employed in the isolation and structural characterization of **Decatromicin B**, as reported in the initial discovery.[1]

Isolation of Decatromicin B

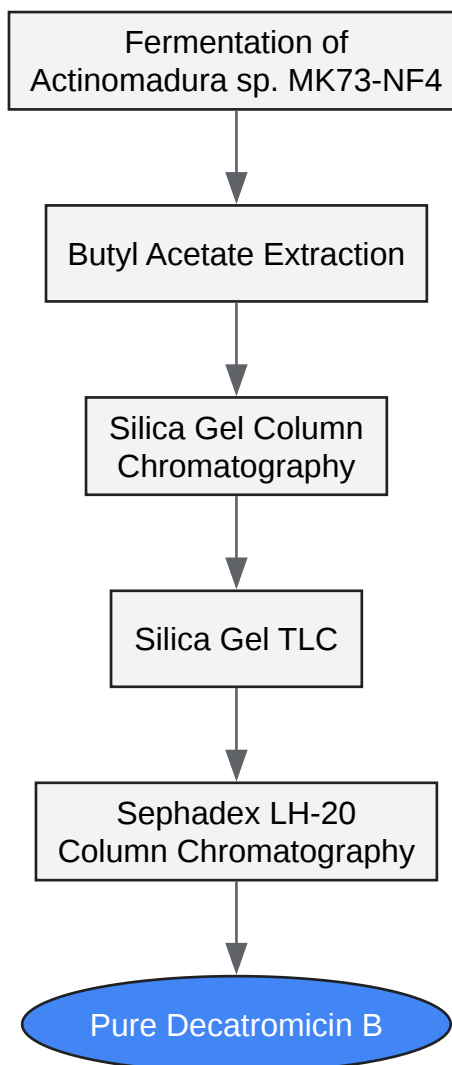
Decatromicin B was isolated from the culture broth of *Actinomadura* sp. MK73-NF4 through a multi-step purification process.[1]

Protocol:

- **Fermentation:** *Actinomadura* sp. MK73-NF4 is cultured under specific conditions to produce **Decatromicin B**.
- **Extraction:** The culture broth is extracted with butyl acetate to partition the antibiotic into the organic phase.
- **Silica Gel Column Chromatography:** The crude extract is subjected to silica gel column chromatography to separate **Decatromicin B** from other metabolites.
- **Silica Gel Thin Layer Chromatography (TLC):** Further purification is achieved using preparative silica gel TLC.
- **Sephadex LH-20 Column Chromatography:** A final purification step is performed using a Sephadex LH-20 column to yield pure **Decatromicin B**. [1]

The following diagram illustrates the isolation workflow.

Isolation Workflow for Decatromicin B



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Caption: A multi-step chromatographic process for **Decatromicin B** isolation.

Structure Elucidation

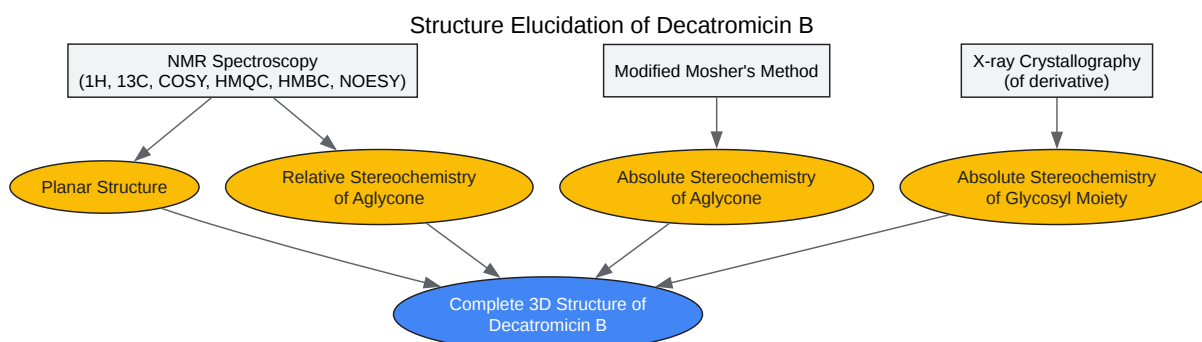
The chemical structure of **Decatromicin B** was determined through a combination of advanced spectroscopic techniques.[4]

Protocol:

- **NMR Spectroscopy:** A comprehensive suite of NMR experiments was conducted to determine the planar structure and relative stereochemistry. This included:

- ^1H NMR
- ^{13}C NMR
- COSY (Correlation Spectroscopy)
- HMQC (Heteronuclear Multiple Quantum Coherence)
- HMBC (Heteronuclear Multiple Bond Correlation)
- NOESY (Nuclear Overhauser Effect Spectroscopy)[4]
- Modified Mosher's Method: The absolute configuration of the aglycone was determined using the modified Mosher's method.[4]
- X-ray Crystallography: The absolute structure of the glycosyl moiety was confirmed by X-ray analysis of an O-(p-bromobenzoyl) derivative.[4]

The logical relationship for the structure elucidation is depicted below.



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Caption: Spectroscopic and chemical methods for **Decatromicin B** structure determination.

Conclusion and Future Directions

Decatromicin B is a promising antibacterial agent with potent activity against Gram-positive pathogens, including MRSA. Its complex and unique chemical structure makes it an interesting subject for synthetic chemistry and medicinal chemistry studies. However, the lack of a detailed understanding of its mechanism of action and its limited availability are significant hurdles to its further development.^[2] Future research should focus on:

- Developing a scalable synthetic route to enable further biological evaluation.
- Identifying the specific molecular target and elucidating the mechanism of action.
- Investigating its efficacy in in vivo models of bacterial infection.
- Exploring potential synergistic effects with other antibiotics.

Addressing these key areas will be crucial in determining the therapeutic potential of **Decatromicin B** and its analogs in the ongoing fight against antibiotic resistance.

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